

Application Notes and Protocols for 1,2-Ditetradecylbenzene and Related Compounds

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Compound of Interest

Compound Name: 1,2-Ditetradecylbenzene

Cat. No.: B15433484

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Disclaimer: Information specifically for **1,2-Ditetradecylbenzene** is not readily available in public literature and safety data sheets. The following information is primarily based on the closely related compound, n-Tetradecylbenzene, and general principles for handling high-molecular-weight aromatic hydrocarbons. Researchers should handle **1,2-Ditetradecylbenzene** with caution and perform a thorough risk assessment before use.

Product Information

Chemical Name: **1,2-Ditetradecylbenzene**

Synonyms: Not readily available

CAS Number: Not readily available

Due to the lack of specific data for **1,2-Ditetradecylbenzene**, the following sections will refer to data for n-Tetradecylbenzene (CAS: 1459-10-5) as a representative long-chain alkylbenzene.

[\[1\]](#)

Physicochemical Properties of n-Tetradecylbenzene

The following table summarizes the key physicochemical properties of n-Tetradecylbenzene.

| Property | Value | Reference |
|-------------------|---------------------|-----------|
| Molecular Formula | C20H34 | [1] |
| Molecular Weight | 274.48 g/mol | [1] |
| Appearance | Colorless liquid | [1] |
| Melting Point | 15-16 °C | [1] |
| Boiling Point | 359 °C | [1] |
| Flash Point | 112 °C (233.6 °F) | [1] |
| Density | 0.854 g/mL at 20 °C | [1] |
| Water Solubility | Insoluble | |

Handling and Storage Procedures

Proper handling and storage are crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

| PPE | Specification |
|--------------------------|--|
| Eye Protection | Safety glasses with side-shields or goggles. |
| Hand Protection | Protective gloves (e.g., nitrile rubber). Inspect gloves before use. |
| Skin and Body Protection | Lab coat, long-sleeved clothing. |
| Respiratory Protection | Use in a well-ventilated area. If vapors or mists are generated, a respirator may be required. |

Safe Handling Protocol

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.
- **Avoid Inhalation:** Do not breathe mist, vapors, or spray.
- **Hygienic Practices:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- **Spill Management:** In case of a spill, absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal.

Storage Conditions

| Condition | Recommendation |
|------------------------|----------------------------------|
| Temperature | Store in a cool, dry place. |
| Container | Keep container tightly closed. |
| Ventilation | Store in a well-ventilated area. |
| Incompatible Materials | Strong oxidizing agents. |

Experimental Protocols

As no specific experimental protocols for **1,2-Ditetradecylbenzene** were found, a general protocol for preparing a stock solution of a high-molecular-weight, water-insoluble compound like n-Tetradecylbenzene is provided below.

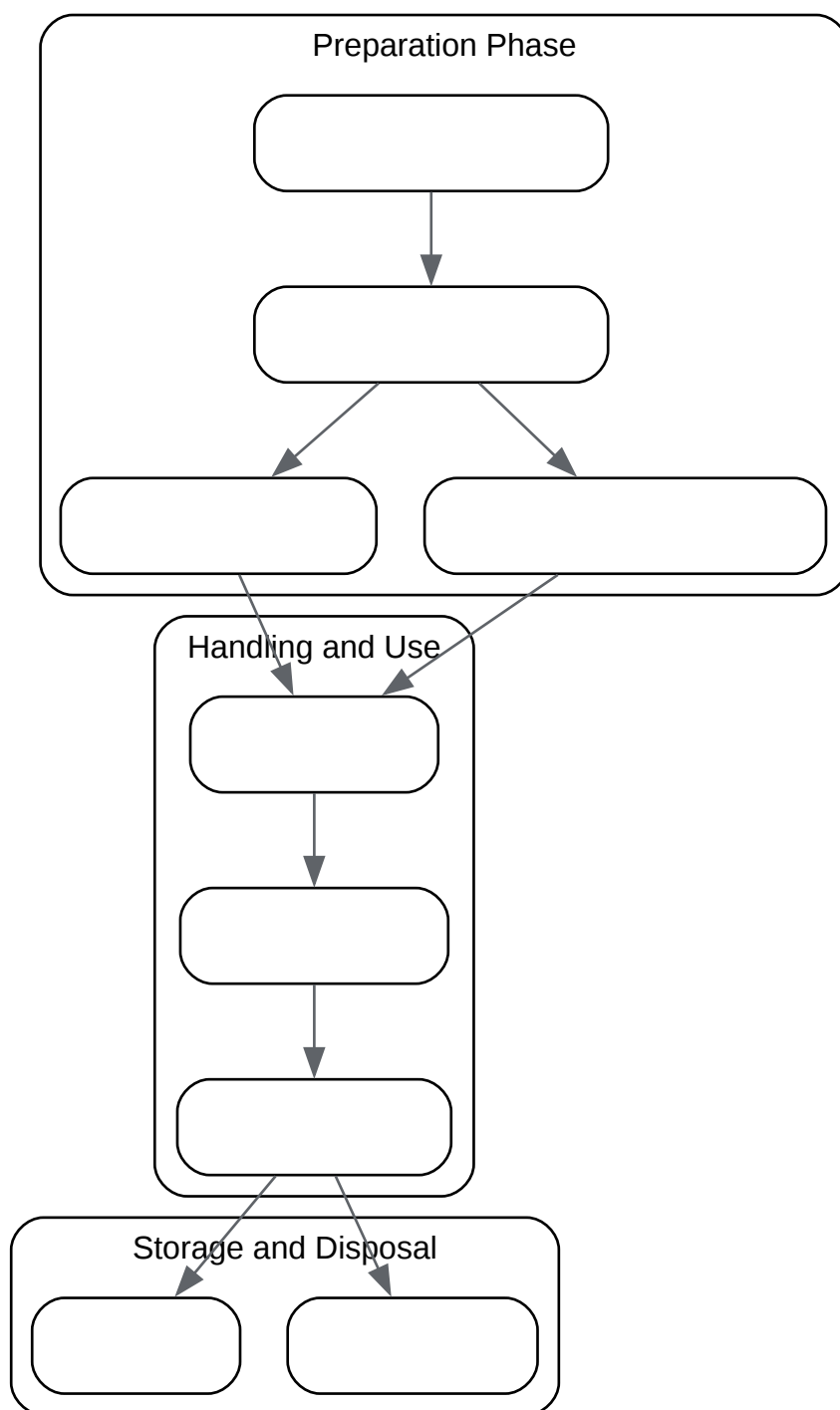
Preparation of a Stock Solution in an Organic Solvent

- **Objective:** To prepare a stock solution of n-Tetradecylbenzene at a specified concentration.
- **Materials:**
 - n-Tetradecylbenzene
 - An appropriate organic solvent (e.g., ethanol, dimethyl sulfoxide (DMSO), or dimethylformamide (DMF))

- Volumetric flask
- Analytical balance
- Pipettes
- Procedure:
 1. Calculate the required mass of n-Tetradecylbenzene to achieve the desired concentration and volume.
 2. Weigh the calculated amount of n-Tetradecylbenzene using an analytical balance.
 3. Transfer the weighed compound to the volumetric flask.
 4. Add a portion of the chosen solvent to the flask and swirl gently to dissolve the compound. A vortex mixer can be used to aid dissolution.
 5. Once dissolved, add the solvent to the final volume mark on the volumetric flask.
 6. Cap the flask and invert several times to ensure a homogenous solution.
 7. Store the stock solution in a tightly sealed container at the recommended storage temperature, protected from light.

Visualization of Workflows

The following diagrams illustrate general workflows relevant to handling and using compounds like **1,2-Ditetradecylbenzene** in a research setting.



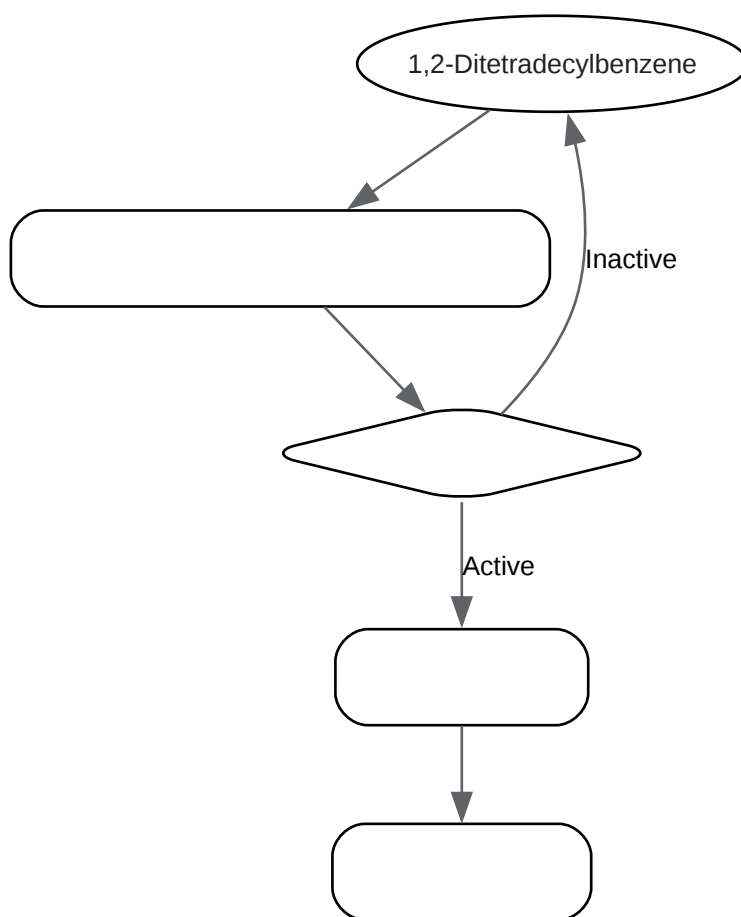
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Caption: Safe Handling Workflow for High-Molecular-Weight Aromatic Hydrocarbons.

Signaling Pathways and Biological Applications

There is no information available in the public domain that links **1,2-Ditetradecylbenzene** or closely related long-chain dialkylbenzenes to specific biological signaling pathways or established applications in drug development. The primary applications of such molecules are often as lubricants, surfactants, or in other industrial chemical processes. Their high lipophilicity suggests they would interact with cell membranes, but specific molecular targets or pathways have not been identified in the available literature.

The following diagram represents a hypothetical workflow for screening a novel compound like **1,2-Ditetradecylbenzene** for biological activity, which is a standard procedure in drug discovery.



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Caption: General Workflow for Biological Screening of a Novel Compound.

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References

- 1. TETRADECYLBENZENE | 1459-10-5 [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1,2-Ditetradecylbenzene and Related Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15433484#handling-and-storage-procedures-for-1-2-ditetradecylbenzene>]

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